

Comprehensive Comparison Guide: Hydrogen Storage Capacity of Gd₂Ni₇ vs. LaNi₅

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Compound of Interest

Compound Name: Gadolinium--nickel (2/7)

CAS No.: 12024-84-9

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Target Audience: Researchers, Materials Scientists, and Energy Storage Professionals.

Solid-state hydrogen storage relies heavily on intermetallic compounds capable of absorbing and desorbing hydrogen reversibly at moderate temperatures and pressures. Among these, LaNi₅ (an AB₅-type alloy) has long been the gold standard due to its excellent kinetic profile. However, emerging superlattice alloys like Gd₂Ni₇ (an A₂B₇-type alloy) are gaining traction for their higher theoretical capacities.

This guide provides an objective, data-driven comparison of their structural mechanics, thermodynamic properties, and the experimental protocols required to validate their hydrogen storage capacities.

Structural Mechanics & Thermodynamic Causality

The fundamental differences in hydrogen storage capacity and plateau behavior between LaNi₅ and Gd₂Ni₇ are directly caused by their crystallographic structures.

LaNi₅: The AB₅ Standard

LaNi₅ crystallizes in a uniform CaCu₅-type hexagonal structure[1]. Because the lattice consists entirely of identical [AB₅] subunits, the available interstitial sites (primarily tetrahedral and octahedral) present a uniform energetic landscape for hydrogen insertion. This uniformity dictates a single, distinct pressure plateau during the

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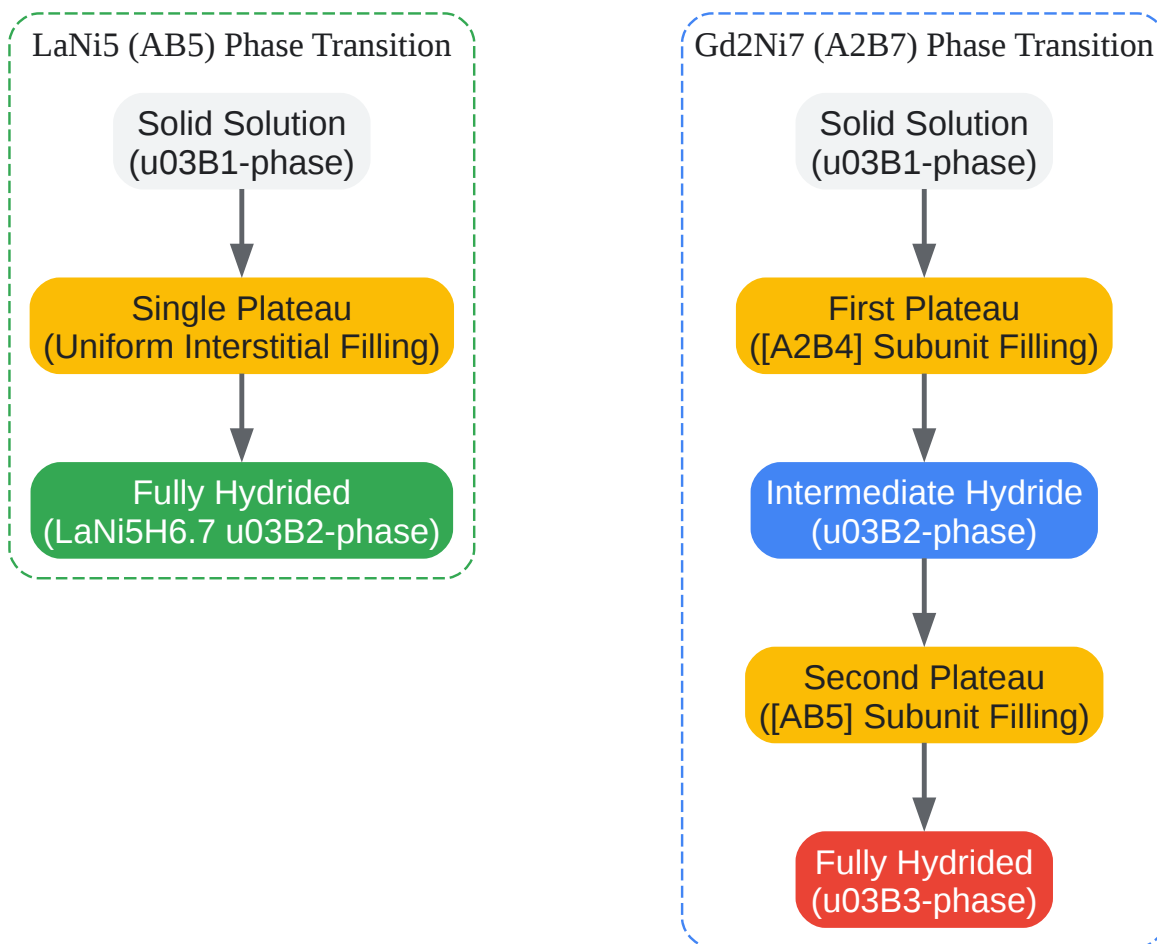
phase transition (forming LaNi₅H

)[1].

Gd₂Ni₇: The A₂B₇ Superlattice

Gd₂Ni₇ is an A₂B₇-type compound that forms a superlattice structure (typically Ce₂Ni₇-type hexagonal or Gd₂Co₇-type rhombohedral)[2]. Causally, this superlattice is formed by stacking alternating [AB₅] and [A₂B₄] subunits along the c-axis[2].

- **Multiple Plateaus:** The [A₂B₄] subunits possess larger interstitial sites and a higher affinity for hydrogen, causing them to absorb hydrogen at lower pressures (First Plateau)[1]. The [AB₅] subunits require higher pressures for hydrogen insertion (Second Plateau)[1].
- **Lattice Strain:** The sequential swelling of these distinct subunits creates severe structural mismatch. If not mitigated by elemental substitution, this mismatch drives Hydrogen-Induced Amorphization (HIA), limiting the alloy's long-term cycle reversibility[2].



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Mechanistic comparison of hydrogen absorption pathways in LaNi₅ and Gd₂Ni₇.

Quantitative Performance Comparison

While LaNi₅ offers superior stability, Gd₂Ni₇ provides a higher maximum capacity due to the increased density of interstitial sites within its [A₂B₄] layers. Under extreme high-pressure conditions (up to 6 GPa), LaNi₅ can be forced to absorb up to 2.07 wt%^[3], but under standard operational conditions (<10 MPa), A₂B₇ alloys generally yield higher practical capacities^[4].

Parameter	LaNi5	Gd2Ni7
Alloy Class	AB5	A2B7
Crystal Structure	Hexagonal (CaCu5-type)[1]	Superlattice (Ce2Ni7 or Gd2Co7-type)[2]
Subunit Composition	[AB5] only	Alternating [AB5] and [A2B4] [2]
Max Gravimetric Capacity	~1.38 - 1.50 wt% ^[5]	~1.70 - 1.80 wt% (~1.4 H/M) ^[4]
Plateau Behavior	Single distinct plateau ^[1]	Multiple distinct plateaus ^[1]
Cycle Stability	Excellent (Minimal pulverization)	Moderate (Susceptible to HIA) [2]

Experimental Validation Protocols

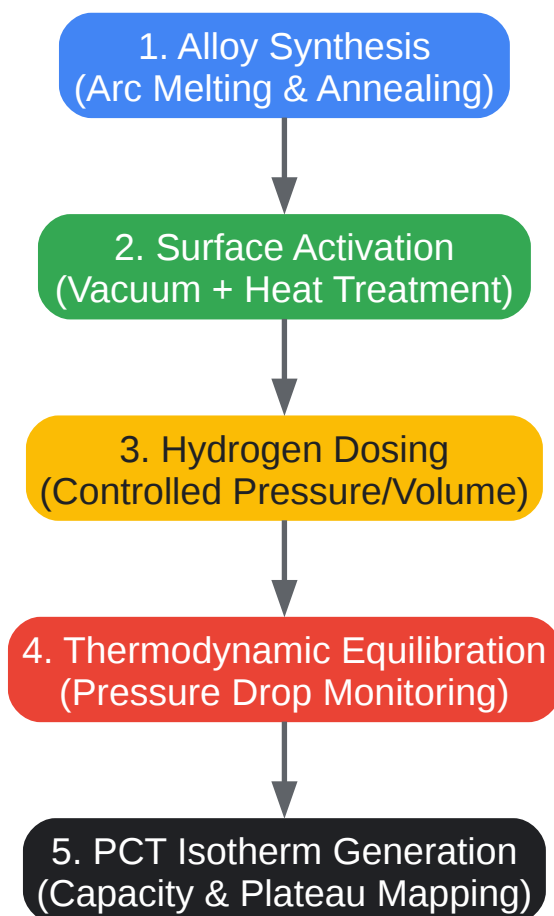
To objectively compare these alloys, researchers must utilize self-validating experimental systems. The following protocols isolate thermodynamic capacity from kinetic artifacts.

Protocol A: Volumetric Sieverts' Method (PCT Curve Generation)

The Sieverts' method calculates hydrogen absorption by measuring pressure drops in a closed, calibrated volume.

- **System Calibration (Dead Volume Measurement):** Purge the reactor with non-absorbing Helium gas. Causality: Accurate calculation of absorbed moles relies on the Ideal Gas Law. The exact free volume must be known to differentiate pure gas expansion from actual hydrogen absorption into the metal lattice.
- **Sample Activation:** Heat the alloy to 300°C under dynamic vacuum (10^{-5} mbar), followed by cooling to room temperature under 5 MPa of H₂. Causality: Surface oxides (e.g., La₂O₃, Gd₂O₃) act as kinetic barriers. High-pressure cycling micro-cracks the particles, exposing pristine intermetallic surfaces for rapid dissociation of H₂ molecules.

- Isothermal Dosing: Introduce H₂ in stepwise pressure increments. Allow the system to rest until the pressure stabilizes ($P < 0.01$ bar/min).
- Thermodynamic Mapping: Plot equilibrium pressure against the Hydrogen-to-Metal (H/M) ratio to generate the Pressure-Composition-Temperature (PCT) isotherm.



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Step-by-step experimental workflow of the Sieverts' method for PCT curve generation.

Protocol B: In-Situ X-Ray Diffraction (XRD)

To validate the structural causality of the multiple plateaus in Gd₂Ni₇, in-situ XRD is required.

- Capillary Loading: Load the activated powder into a sapphire or beryllium capillary. Causality: These materials are highly transparent to X-rays while possessing the tensile strength to

withstand >10 MPa of internal hydrogen pressure.

- Stepwise Hydrogenation: Apply hydrogen pressure corresponding to the first plateau of Gd₂Ni₇, take an XRD scan, and then increase to the second plateau.
- Rietveld Refinement: Analyze the diffraction patterns. Causality: This mathematically isolates the anisotropic lattice expansion, proving that the [A₂B₄] subunit expands first (forming the intermediate -phase), followed by the [AB₅] subunit (forming the fully hydrided -phase).

Conclusion & Strategic Recommendations

For applications requiring long-term cyclic stability and predictable, single-stage pressure delivery (such as stationary fuel cell buffers), LaNi₅ remains the superior choice. Its uniform [AB₅] structure prevents the internal lattice shear that degrades other alloys.

Conversely, for applications where maximizing gravimetric capacity is the primary directive, Gd₂Ni₇ offers a ~20% increase in hydrogen storage over LaNi₅. However, deployment of Gd₂Ni₇ requires advanced metallurgical engineering—such as partial substitution of Gd with Mg or Nd—to reduce the volumetric mismatch between its [AB₅] and [A₂B₄] subunits and prevent Hydrogen-Induced Amorphization over repeated cycles.

References

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